

# An In-depth Technical Guide to 2-Hydroxyethyl propionate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name:	2-Hydroxyethyl propionate
CAS No.:	24567-27-9
Cat. No.:	B1603727

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This guide provides a comprehensive technical overview of **2-Hydroxyethyl propionate**, a versatile bifunctional molecule. With its ester and primary alcohol functionalities, this compound holds significant potential in various scientific and industrial applications, particularly in the realm of polymer chemistry and as a building block for more complex molecules. This document is intended for researchers, scientists, and professionals in drug development and materials science who seek a detailed understanding of this compound's characteristics and utility.

## Molecular Structure and Physicochemical Properties

**2-Hydroxyethyl propionate**, also known as ethylene glycol monopropionate, possesses a simple yet versatile molecular architecture. The structure consists of a propionyl group esterified with one of the hydroxyl groups of ethylene glycol, leaving a free primary hydroxyl group. This dual functionality is the cornerstone of its chemical reactivity and utility.

The structural formula is represented by the SMILES string: CCC(=O)OCCO.<sup>[1]</sup>

A comprehensive summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
CAS Number	24567-27-9	[2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[1][2][3][4]
Molecular Weight	118.13 g/mol	[1][2][3][4]
Boiling Point	90-97 °C at 16 Torr	[2][3]
Predicted Density	1.054 ± 0.06 g/cm <sup>3</sup>	[3]
InChI Key	SFAMKDPMPDEXGH- UHFFFAOYSA-N	[1]

## Synthesis of 2-Hydroxyethyl propionate

The synthesis of **2-Hydroxyethyl propionate** can be achieved through several routes. A common and efficient method involves the esterification of ethylene glycol with propionic acid or its derivatives. One documented method is the reaction of ethylene glycol with ethyl propionate.

## Experimental Protocol: Transesterification of Ethyl Propionate with Ethylene Glycol

This protocol is based on a referenced synthetic route and established principles of transesterification. The causality behind the choice of reagents and conditions is to favor the formation of the mono-esterified product and to drive the equilibrium towards the desired product.

Materials:

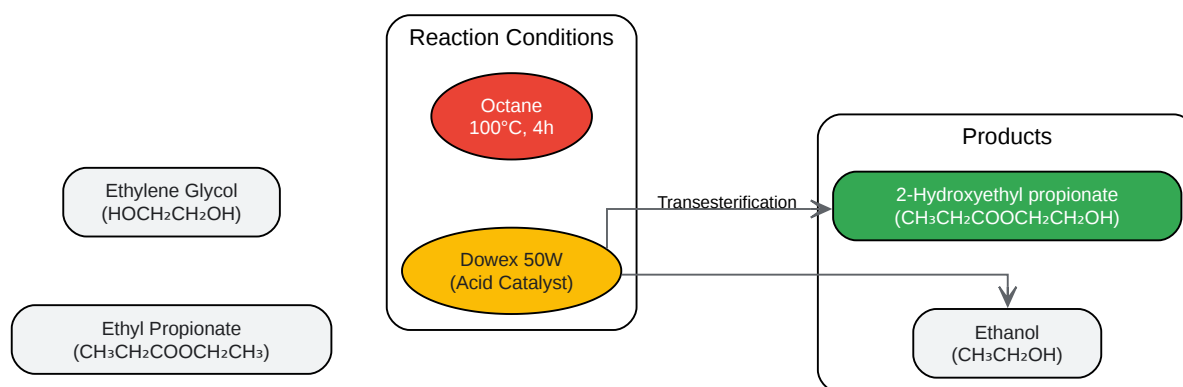
- Ethylene glycol

- Ethyl propionate
- Dowex 50W (or other suitable acidic catalyst)
- Octane (or another suitable high-boiling, inert solvent)
- Standard laboratory glassware for reactions under reflux
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine ethylene glycol and ethyl propionate. A molar excess of ethylene glycol is often used to favor the formation of the mono-propionate ester over the di-ester.
- **Solvent and Catalyst Addition:** Add octane to the reaction mixture. The solvent serves to control the reaction temperature and can aid in the azeotropic removal of the ethanol byproduct, thus driving the reaction forward. Add a catalytic amount of Dowex 50W resin. This strong acidic ion-exchange resin is a heterogeneous catalyst, which simplifies purification as it can be easily filtered off after the reaction.
- **Reaction Conditions:** Heat the mixture to 100 °C with vigorous stirring. The reaction is typically carried out for several hours (e.g., 4 hours) to reach equilibrium.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC) to observe the consumption of the starting materials and the formation of the product.
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature. Remove the Dowex 50W catalyst by filtration. The solvent and any unreacted starting materials can be removed by distillation. The final product, **2-Hydroxyethyl propionate**, can be purified by vacuum distillation.

## Synthesis Pathway Diagram



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Caption: Synthesis of **2-Hydroxyethyl propionate** via transesterification.

## Spectroscopic Characterization (Predicted)

While experimental spectra for **2-Hydroxyethyl propionate** are not readily available in public databases, its spectral characteristics can be reliably predicted based on its structure and data from analogous compounds.

### $^1\text{H}$ NMR Spectroscopy (Predicted)

The proton NMR spectrum of **2-Hydroxyethyl propionate** is expected to show four distinct signals:

- A triplet corresponding to the methyl protons ( $-\text{CH}_3$ ) of the propionyl group, likely in the range of 1.0-1.2 ppm.
- A quartet for the methylene protons ( $-\text{CH}_2-$ ) of the propionyl group, adjacent to the carbonyl, expected around 2.2-2.4 ppm.
- A triplet for the methylene protons adjacent to the ester oxygen ( $-\text{COOCH}_2-$ ), anticipated in the region of 4.1-4.3 ppm.

- A triplet for the methylene protons adjacent to the hydroxyl group (-CH<sub>2</sub>OH), expected around 3.6-3.8 ppm.
- A broad singlet for the hydroxyl proton (-OH), the chemical shift of which is variable and dependent on concentration and solvent.

## <sup>13</sup>C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum is predicted to exhibit five signals, corresponding to the five non-equivalent carbon atoms in the molecule:

- A signal for the methyl carbon (-CH<sub>3</sub>) of the propionyl group, expected at approximately 9-12 ppm.
- A signal for the methylene carbon (-CH<sub>2</sub>-) of the propionyl group, around 27-30 ppm.
- A signal for the methylene carbon adjacent to the hydroxyl group (-CH<sub>2</sub>OH), predicted in the range of 60-63 ppm.
- A signal for the methylene carbon adjacent to the ester oxygen (-COOCH<sub>2</sub>-), expected around 65-68 ppm.
- A signal for the carbonyl carbon (C=O) of the ester group, anticipated in the region of 173-176 ppm.

## Infrared (IR) Spectroscopy (Predicted)

The IR spectrum of **2-Hydroxyethyl propionate** would be characterized by the following key absorption bands:

- A strong, broad band in the region of 3200-3500 cm<sup>-1</sup>, characteristic of the O-H stretching vibration of the hydroxyl group.
- Strong C-H stretching vibrations for the aliphatic CH<sub>2</sub> and CH<sub>3</sub> groups, typically appearing in the 2850-3000 cm<sup>-1</sup> range.
- A very strong, sharp absorption band around 1735-1750 cm<sup>-1</sup>, corresponding to the C=O stretching of the ester carbonyl group.

- C-O stretching vibrations for the ester and alcohol functionalities, expected in the 1000-1300  $\text{cm}^{-1}$  region.

## Applications in Drug Development and Materials Science

The bifunctional nature of **2-Hydroxyethyl propionate** makes it a valuable monomer for the synthesis of functional polymers. The presence of a free hydroxyl group allows for post-polymerization modification or for creating polymers with specific hydrophilic properties.

While direct applications of **2-Hydroxyethyl propionate** in drug formulations are not extensively documented, its structural motifs are found in various biocompatible and biodegradable polymers used in drug delivery. For instance, polymers based on hydroxyethyl-containing monomers, such as poly(2-hydroxyethyl methacrylate) (PHEMA), have been widely investigated for biomedical applications due to their high water content, non-toxicity, and biocompatibility. These polymers are often used in the fabrication of hydrogels for controlled drug release.

The propionate ester linkage in **2-Hydroxyethyl propionate** can be susceptible to hydrolysis, suggesting its potential as a building block for creating biodegradable polyesters for drug delivery systems. The rate of degradation can be tailored by copolymerization with other monomers.

Furthermore, hyperpolarized [ $^{13}\text{C}$ ]-2-hydroxyethylpropionate has been investigated as a contrast agent for in vivo metabolic imaging using magnetic resonance imaging (MRI).[5] This highlights the potential of this molecule and its derivatives in advanced biomedical diagnostics.  
[5]

## Safety and Handling

**2-Hydroxyethyl propionate** is a combustible liquid and requires careful handling in a well-ventilated area, away from sources of ignition. Based on available safety data, the following GHS hazard statements are associated with this compound:

- H227: Combustible liquid

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

#### Precautionary Measures:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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